

# An In-depth Technical Guide to 1-Bromo-4-fluoro-2-iodobenzene

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## Compound of Interest

Compound Name: 1-Bromo-4-fluoro-2-iodobenzene

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This document provides a comprehensive overview of the molecular structure, properties, and synthesis of **1-Bromo-4-fluoro-2-iodobenzene**, a key reagent in organic synthesis and drug discovery.

## Molecular Structure and Properties

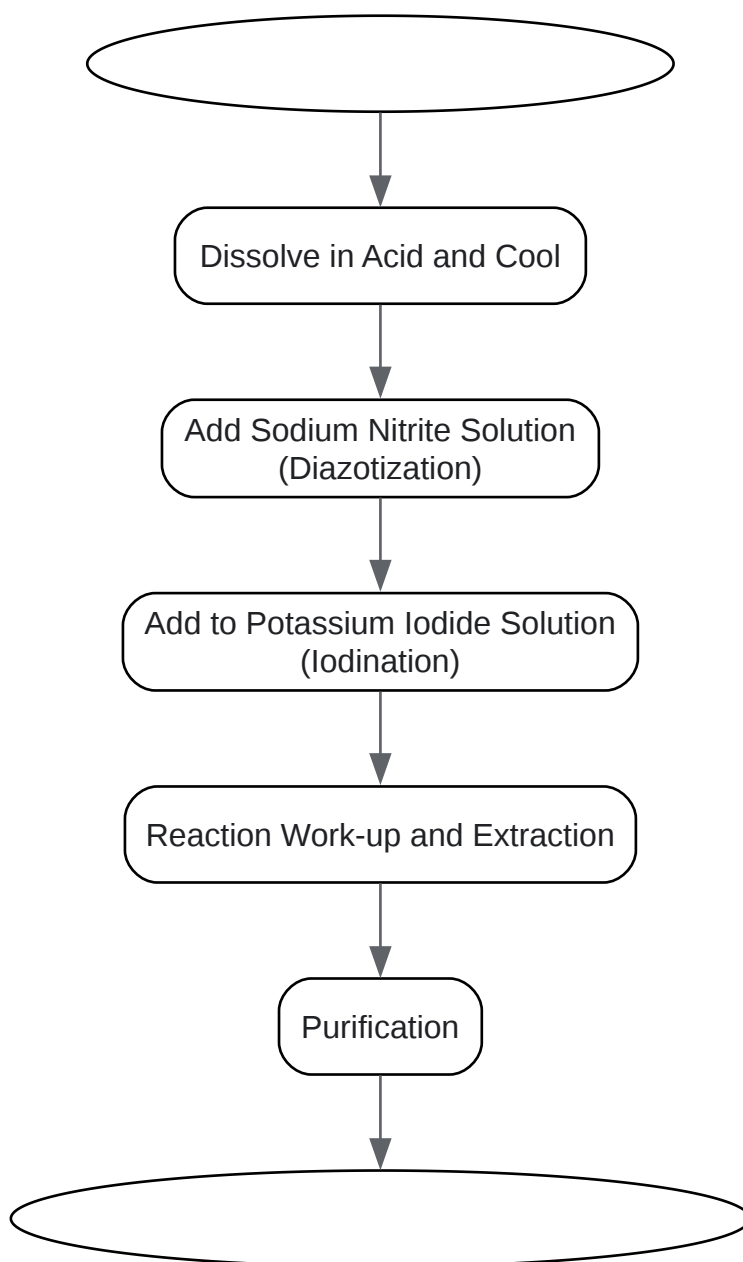
**1-Bromo-4-fluoro-2-iodobenzene** is a halogenated aromatic compound with the chemical formula  $C_6H_3BrFI$ .<sup>[1][2]</sup> Its structure consists of a benzene ring substituted with bromine, fluorine, and iodine atoms at positions 1, 4, and 2, respectively. This substitution pattern imparts unique reactivity and makes it a valuable building block in the synthesis of complex organic molecules.

The key physicochemical properties of **1-Bromo-4-fluoro-2-iodobenzene** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrFI	[1][2]
Molecular Weight	300.89 g/mol	[1][3]
IUPAC Name	1-bromo-4-fluoro-2-iodobenzene	[1]
CAS Number	202865-72-3	[1][2]
SMILES String	<chem>C1=CC(=C(C=C1F)I)Br</chem>	[1]
Physical State	Pale brown crystalline solid	[4][5]
Melting Point	34-43 °C	[4][5][6]
Boiling Point	80 °C @ 2.5 mmHg; 112 °C @ 15 mmHg	[4]

## Molecular Structure Diagram

The two-dimensional chemical structure of **1-Bromo-4-fluoro-2-iodobenzene** is depicted below. The benzene ring is centrally located, with the halogen substituents clearly indicated at their respective positions.



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## References

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